

Essential Safety and Handling Protocols for BMS-564929

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Compound of Interest

Compound Name: BMS-564929

Cat. No.: B1667221

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **BMS-564929**, a potent and selective androgen receptor modulator (SARM). Given its investigational nature and high potency, stringent adherence to these guidelines is paramount to ensure personnel safety and prevent contamination. **BMS-564929** is an orally active, nonsteroidal compound with a high affinity for the androgen receptor (AR), exhibiting a K_i of 2.11 nM.^{[1][2]} As with many highly potent pharmaceutical compounds, a comprehensive toxicological profile may not be fully established, necessitating a cautious and proactive approach to safety.

Risk Assessment and Control

A thorough risk assessment should be conducted before any handling of **BMS-564929**. This involves evaluating the quantity of the compound being used, the procedures to be performed, and the potential for exposure. The hierarchy of controls (elimination, substitution, engineering controls, administrative controls, and personal protective equipment) should be applied to mitigate risks.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **BMS-564929** in solid (powder) or solution form. The following table summarizes the required PPE.

PPE Category	Item	Specifications and Use
Hand Protection	Double Gloving	Wear two pairs of nitrile gloves. The outer pair should be changed immediately upon known or suspected contamination. Regularly inspect gloves for tears or punctures.
Body Protection	Disposable Gown or Lab Coat	A disposable, fluid-resistant gown with long sleeves and tight-fitting cuffs is required. For procedures with a high risk of splashes, a chemo-rated gown should be considered. Lab coats should be buttoned completely.
Sleeve Covers	Disposable sleeve covers should be worn to protect the arms between the cuff of the glove and the sleeve of the gown.	
Eye and Face Protection	Safety Goggles or Glasses with Side Shields	Must be worn at all times in the laboratory where BMS-564929 is handled.
Face Shield	A face shield should be worn in addition to safety goggles during procedures with a high risk of splashes or aerosol generation (e.g., vortexing, sonicating, or preparing concentrated stock solutions).	
Respiratory Protection	NIOSH-approved Respirator	For handling the powder form of BMS-564929 outside of a certified chemical fume hood

or other containment device, a NIOSH-approved respirator with a particulate filter (e.g., N95, P100) is required. Fit testing is essential.

Engineering Controls

The primary method for controlling exposure to potent compounds like **BMS-564929** is through the use of appropriate engineering controls.

- **Chemical Fume Hood:** All weighing and preparation of stock solutions of **BMS-564929** must be performed in a certified chemical fume hood to minimize inhalation exposure.
- **Glove Box or Isolator:** For larger quantities or repetitive tasks, a glove box or containment ventilated enclosure (CVE) provides a higher level of containment and is strongly recommended.
- **Closed Systems:** Whenever possible, use closed systems for transfers and reactions to minimize the potential for spills and aerosol generation.

Operational Plan for Handling BMS-564929

1. Preparation and Weighing:

- Designate a specific area within a chemical fume hood for handling **BMS-564929**.
- Before starting, ensure all necessary PPE is donned correctly.
- Use a dedicated set of utensils (spatulas, weigh boats) for **BMS-564929**.
- Handle the powder with care to avoid generating dust.
- Clean the balance and surrounding area with a damp wipe after weighing.

2. Solution Preparation:

- Prepare solutions in the chemical fume hood.
- Add the solvent to the solid compound slowly to avoid splashing.
- Cap vials and containers securely before removing them from the fume hood.

3. Experimental Use:

- Clearly label all solutions containing **BMS-564929** with the compound name, concentration, and hazard warning.
- When performing experiments, ensure good laboratory practices are followed to prevent cross-contamination.

4. Spill Management:

- In case of a small spill, cordon off the area.
- Wearing appropriate PPE, gently cover the spill with an absorbent material.
- For liquid spills, use an absorbent pad. For powder spills, use a damp cloth or a vacuum with a HEPA filter.
- Clean the spill area thoroughly with a suitable deactivating agent if available, or soap and water.
- Collect all cleanup materials in a sealed, labeled container for hazardous waste disposal.
- For large spills, evacuate the area and contact the institutional safety office.

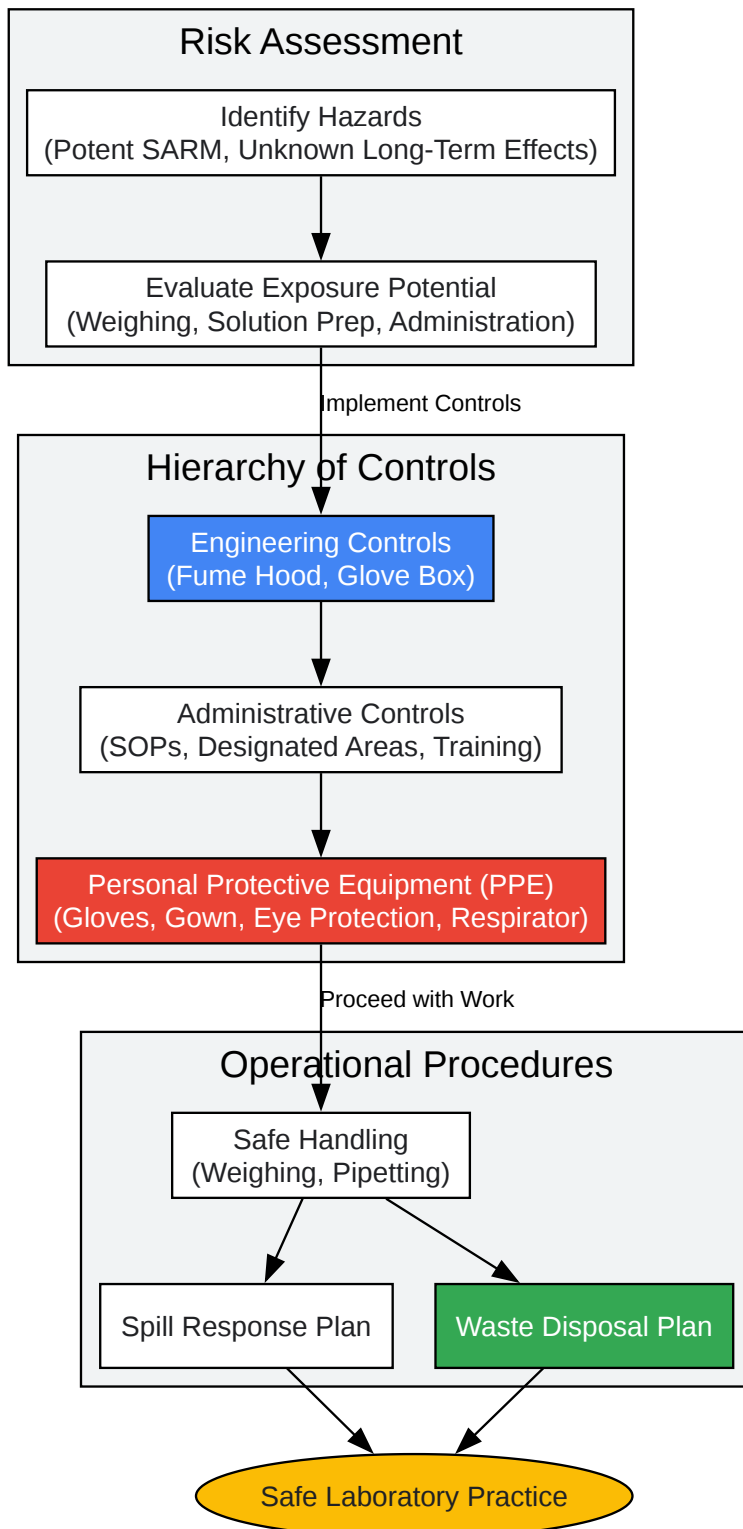
Disposal Plan

All waste contaminated with **BMS-564929** must be treated as hazardous waste.

- **Solid Waste:** This includes contaminated gloves, gowns, weigh boats, and other disposable items. Collect in a dedicated, clearly labeled, and sealed hazardous waste container.
- **Liquid Waste:** Collect all solutions containing **BMS-564929** in a labeled, sealed, and leak-proof hazardous waste container. Do not pour down the drain.
- **Sharps:** Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container for hazardous waste.

Follow all institutional and local regulations for the disposal of hazardous chemical waste.

Risk Mitigation Workflow for Handling BMS-564929

[Click to download full resolution via product page](#)Caption: Risk mitigation workflow for handling **BMS-564929**.

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References

- 1. BMS-564929 - MedChem Express [bioscience.co.uk]
- 2. BMS-564929 | SARM | Probechem Biochemicals [probechem.com]
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